

# Technical Guide: Crystal Structure of 8-Quinolinol Benzoate Derivatives

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## Compound of Interest

Compound Name: *Benzoxiquine*

CAS No.: 86-75-9

Cat. No.: *B1666691*

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A Focus on 8-Hydroxy Quinoline Nitrobenzoate

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: Extensive searches for the specific crystal structure of 8-Quinolinol benzoate did not yield publicly available crystallographic data. Therefore, this guide focuses on a closely related and well-characterized derivative, 8-Hydroxy Quinoline Nitrobenzoate (8-HQNB), to provide a representative understanding of the crystallographic features and experimental protocols relevant to this class of compounds. The data presented herein pertains to 8-HQNB, for which a crystal structure has been determined and deposited in the Cambridge Crystallographic Data Centre (CCDC No. 1005192)[1].

## Introduction

8-Quinolinol (8-hydroxyquinoline) and its derivatives are versatile heterocyclic compounds with a wide range of applications in medicinal chemistry, including antimicrobial, antifungal, and anticancer activities.[2][3] The formation of benzoate salts and esters of 8-quinolinol can modify its physicochemical properties, influencing its solubility, stability, and biological activity.

Understanding the three-dimensional arrangement of atoms in the crystalline state is crucial for structure-activity relationship (SAR) studies and rational drug design. This technical guide provides an in-depth look at the crystal structure and the experimental methodology for a representative compound, 8-Hydroxy Quinoline Nitrobenzoate.

## Crystallographic Data of 8-Hydroxy Quinoline Nitrobenzoate

The single crystal X-ray diffraction analysis of 8-Hydroxy Quinoline Nitrobenzoate (molecular formula:  $C_{16}H_{14}N_2O_6$ ) reveals a monoclinic crystal system.<sup>[1]</sup> The key crystallographic data are summarized in the table below for clear comparison.

Parameter	Value
Molecular Formula	$C_{16}H_{14}N_2O_6$
Crystal System	Monoclinic
Space Group	$P2_1/n$ (centrosymmetric)
a	7.693 Å
b	23.203 Å
c	8.654 Å
Volume (V)	1484.4 Å <sup>3</sup>
Density	1.478 mg/m <sup>3</sup>
CCDC Number	1005192

Table 1: Crystallographic Data for 8-Hydroxy Quinoline Nitrobenzoate.<sup>[1]</sup>

## Experimental Protocols

### Synthesis and Crystallization

Single crystals of 8-Hydroxy Quinoline Nitrobenzoate were successfully grown using the slow evaporation technique.<sup>[1]</sup>

#### Materials:

- 8-hydroxy quinoline (Analar grade, Sigma Aldrich)
- 2-nitrobenzoic acid (Analar grade, Sigma Aldrich)
- Acetone (Analar grade, Sigma Aldrich)

#### Procedure:

- Equimolar amounts of 8-hydroxy quinoline and 2-nitrobenzoic acid (1:1 molar ratio) were dissolved in acetone.
- The solution was stirred for approximately 20 minutes using a magnetic stirrer to ensure homogeneous mixing.
- The resulting saturated solution was filtered through a Whatman filter paper.
- The filtered solution was transferred to a crystallizing vessel and left undisturbed.
- Good quality single crystals were harvested after a period of one week.<sup>[1]</sup>

## Single Crystal X-ray Diffraction

The determination of the crystal structure was performed using single-crystal X-ray diffraction.

#### Instrumentation:

- Enraf Nonius-CAD 4 diffractometer<sup>[1]</sup>

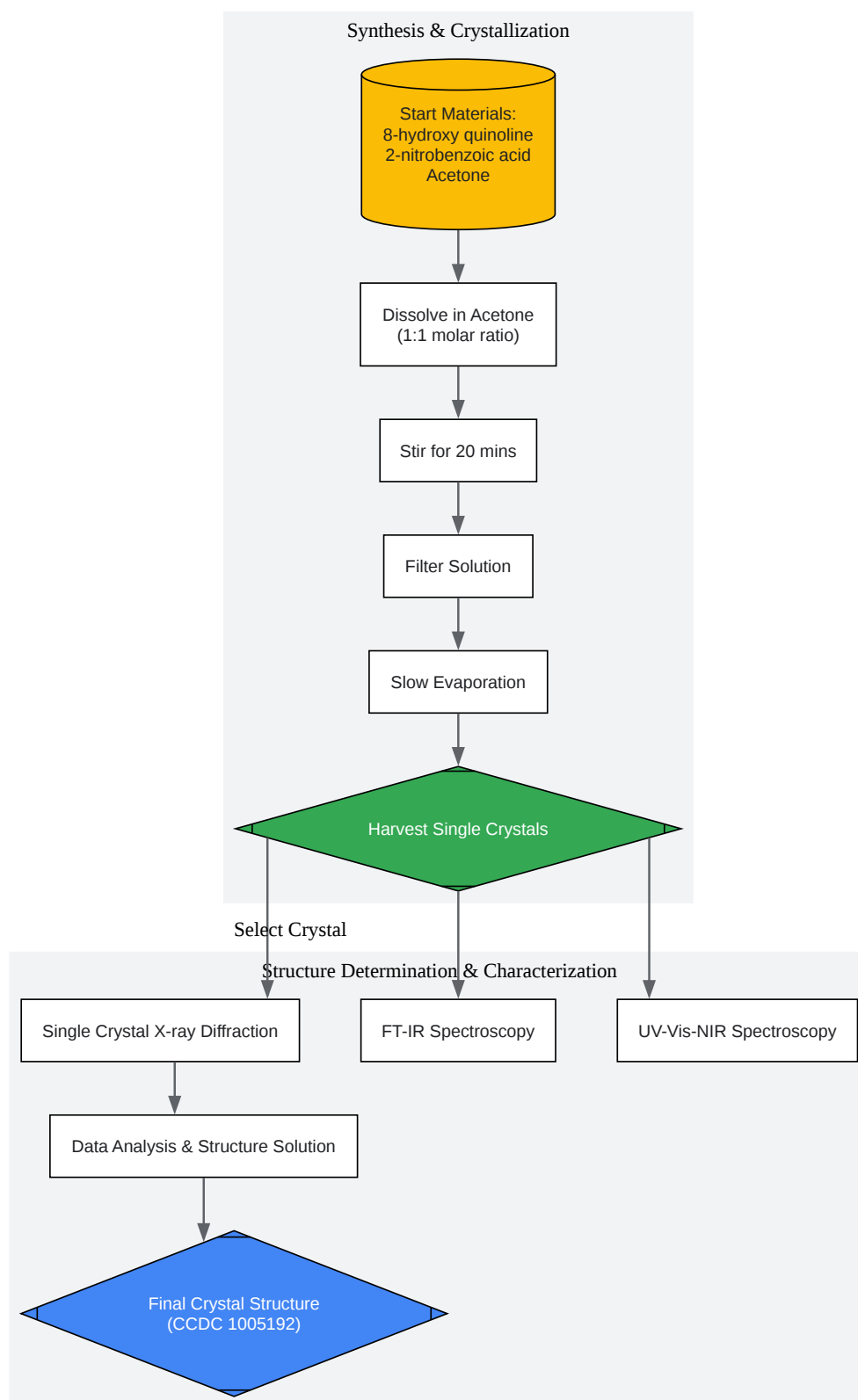
#### General Workflow:

- **Crystal Mounting:** A suitable single crystal of 8-HQNB was carefully selected and mounted on a goniometer head.
- **Data Collection:** The crystal was subjected to a beam of monochromatic X-rays. The diffracted X-rays were collected by a detector as the crystal was rotated through various angles. This process generates a unique diffraction pattern of reflections.

- **Data Processing:** The collected raw diffraction data was processed to integrate the intensities of the reflections and apply necessary corrections.
- **Structure Solution and Refinement:** The processed data was used to solve the crystal structure, typically using direct methods. The initial structural model was then refined to achieve the best possible fit with the experimental data.

## **Mandatory Visualizations**

## **Experimental Workflow for Crystal Structure Determination**



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Caption: Experimental workflow for the synthesis and characterization of 8-HQNB.

## Conclusion

While the crystal structure of 8-Quinolinol benzoate remains elusive in the public domain, this guide provides a comprehensive overview of the crystallographic data and experimental protocols for a closely related derivative, 8-Hydroxy Quinoline Nitrobenzoate. The presented data and methodologies offer valuable insights for researchers working on the synthesis, crystallization, and structural characterization of 8-quinolinol derivatives for applications in drug discovery and materials science. The detailed workflow and tabulated data serve as a practical reference for designing and interpreting experiments in this field.

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## References

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